

Comparing Disperse Yellow 49 with other yellow disperse dyes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Yellow 49

Cat. No.: B1656943

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A Comparative Analysis of **Disperse Yellow 49** and Other Key Yellow Disperse Dyes for Textile Applications

This guide provides a detailed comparison of **Disperse Yellow 49** with other commercially significant yellow disperse dyes. The information is intended for researchers, scientists, and professionals in the textile and materials science fields, offering a compilation of experimental data and standardized protocols to aid in the selection and application of these colorants.

Chemical and Physical Properties

Disperse dyes are non-ionic colorants with low water solubility, making them suitable for dyeing hydrophobic fibers like polyester. Their performance is intrinsically linked to their chemical structure. **Disperse Yellow 49** is classified as a methine dye, which are known for their bright hues.[1] However, it is sometimes referred to as an azo dye, potentially due to its synthesis precursors or broader chemical groupings.[2] For this comparison, it will be categorized based on its core chromophoric structure. Azo dyes, characterized by the -N=N- group, and quinophthalone dyes are other major chemical classes of yellow disperse dyes.[3]

A summary of the chemical and physical properties of **Disperse Yellow 49** and selected comparator dyes is presented in Table 1.

Table 1: Chemical and Physical Properties of Selected Yellow Disperse Dyes

Property	Disperse Yellow 49	Disperse Yellow 3	Disperse Yellow 54	Disperse Yellow 64	Disperse Yellow 82	Disperse Yellow 211
C.I. Name	Disperse Yellow 49	Disperse Yellow 3	Disperse Yellow 54	Disperse Yellow 64	Disperse Yellow 82	Disperse Yellow 211
CAS Number	54824-37-2[1]	2832-40-8[4]	12223-85-7	12223-86-8[5]	12239-58-6[6]	86836-02-4
Chemical Class	Methine[1]	Azo	Quinophth alone	Quinophth alone[3]	Coumarin	Azo
Molecular Formula	C ₂₁ H ₂₂ N ₄ O ₂ [1]	C ₁₅ H ₁₅ N ₃ O ₂ [4]	C ₁₈ H ₁₁ NO ₃	C ₁₈ H ₁₀ BrNO ₃	C ₂₀ H ₁₉ N ₃ O ₂ [6]	C ₁₅ H ₁₂ ClN ₅ O ₄
Molecular Weight (g/mol)	362.43[1]	269.30[4]	289.28	368.18	333.38[6]	361.74
Appearance	Light brown powder[1]	Yellow powder	Yellow powder	Yellow grain[5]	Light brown powder[7]	Brilliant green yellow
Solubility	Soluble in acetone and ethanol[1]	Soluble in acetone, ethanol, and benzene[4]	Insoluble in water	Soluble in acetone and pyridine	Soluble in methanol and ethanol	Soluble in acetone and alcohol

Performance Comparison: Fastness Properties

The durability of a dye on a textile substrate is evaluated by its fastness to various environmental factors such as light, washing, and heat (sublimation). These properties are critical for the end-use performance of the dyed fabric. The fastness properties of **Disperse Yellow 49** and the comparator dyes are summarized in Table 2. The ratings are based on the ISO (International Organization for Standardization) and AATCC (American Association of Textile Chemists and Colorists) standards, with higher numbers indicating better fastness.

Table 2: Comparative Fastness Properties of Selected Yellow Disperse Dyes on Polyester

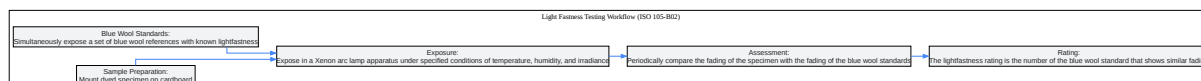
Fastness Property	Test Method	Disperse Yellow 49	Disperse Yellow 3	Disperse Yellow 54	Disperse Yellow 64	Disperse Yellow 82	Disperse Yellow 211
Light Fastness	ISO 105-B02 / AATCC 16	7[1]	6[8]	6-7	6-7[5]	4[6]	6-7
Washing Fastness (Color Change)	ISO 105-C06 / AATCC 61	5[1]	4-5[8]	5	4-5[5]	5[6]	5
Washing Fastness (Staining)	ISO 105-C06 / AATCC 61	4-5[1]	4-5[8]	5	4-5[5]	5[6]	5
Sublimation Fastness	ISO 105-P01 / AATCC 117	-	3	4-5	4[5]	4-5[6]	4-5
Perspiration Fastness (Staining)	ISO 105-E04 / AATCC 15	5[1]	3	5	-	5[7]	5
Ironing Fastness (Staining)	ISO 105-X11 / AATCC 133	-	3[8]	4	-	-	4-5

Experimental Protocols

Detailed methodologies for the key fastness tests are provided below. These protocols are based on internationally recognized standards to ensure reproducibility and comparability of results.

Light Fastness Testing (ISO 105-B02)

This method assesses the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65).

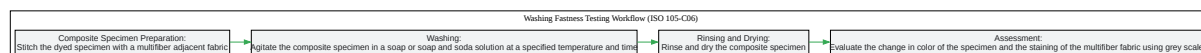


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Light Fastness Testing Workflow

Washing Fastness Testing (ISO 105-C06)

This test evaluates the resistance of the color of textiles to domestic or commercial laundering procedures.

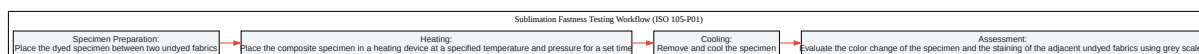


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Washing Fastness Testing Workflow

Sublimation Fastness Testing (ISO 105-P01)

This method determines the resistance of the color of textiles to the action of heat, as in processes like calendering or heat-setting.

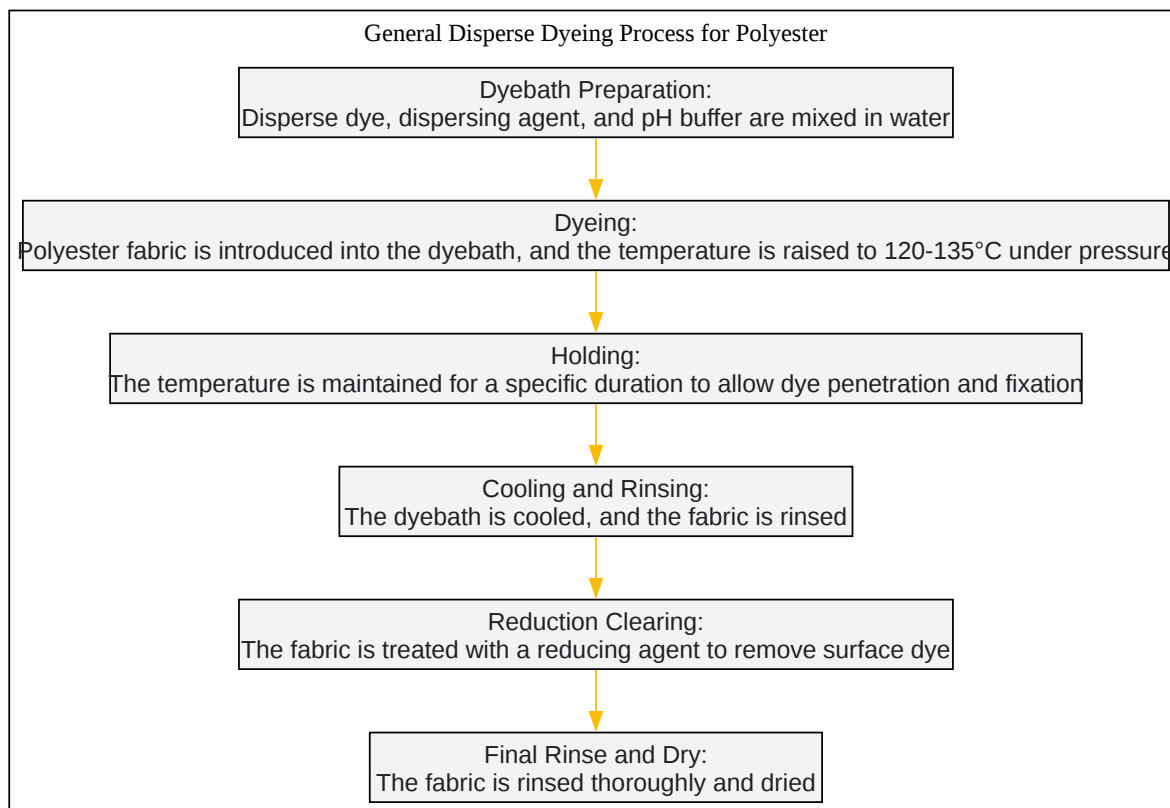


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Sublimation Fastness Testing Workflow

Dyeing Process Overview

The application of disperse dyes to polyester fibers typically involves a high-temperature dyeing process. The following diagram illustrates a general workflow for disperse dyeing.



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Disperse Dyeing Process Workflow

Conclusion

Disperse Yellow 49 exhibits excellent lightfastness and very good to excellent wash fastness, making it a high-performance dye for applications demanding durability to light and laundering. When compared to other yellow disperse dyes, its lightfastness is among the highest. Its performance is comparable or superior to many azo and quinophthalone yellow dyes in terms

of wash fastness. The selection of an appropriate yellow disperse dye will depend on the specific end-use requirements, with considerations for the required fastness to light, washing, and heat, as well as the desired shade and economic factors. This guide provides the foundational data to assist in making an informed decision.

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- To cite this document: BenchChem. [Comparing Disperse Yellow 49 with other yellow disperse dyes]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1656943#comparing-disperse-yellow-49-with-other-yellow-disperse-dyes>]

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